

# Diisobutyl Ketone (DIBK): A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: 2,6-Dimethyl-4-heptanone

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## Introduction

Diisobutyl ketone (DIBK), systematically named **2,6-dimethyl-4-heptanone**, is a colorless, stable liquid with a mild, sweet odor.<sup>[1][2][3]</sup> It is a branched nine-carbon ketone widely utilized as an industrial solvent, particularly in coatings, inks, and as a chemical intermediate.<sup>[4][5][6]</sup> Its slow evaporation rate and good solvency for a variety of synthetic resins make it a valuable component in formulations requiring improved flow and blush resistance.<sup>[3][7]</sup> This technical guide provides an in-depth overview of the core physical properties of DIBK, presenting quantitative data in a structured format, outlining experimental protocols for their determination, and illustrating key relationships through a logical workflow diagram.

## Core Physical and Chemical Properties

The physical characteristics of Diisobutyl Ketone are well-documented across various chemical safety and supplier databases. These properties are crucial for its handling, application, and in the context of drug development, for understanding its behavior as a potential solvent or excipient.

## General and Physical Properties

Property	Value	Units	Notes and References
Molecular Weight	142.24	g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	-	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Odor	Mild, sweet, characteristic	-	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Physical State at 15°C and 1 atm	Liquid	-	<a href="#">[1]</a>

## Thermal Properties

Property	Value	Units	Notes and References
Boiling Point at 1 atm	163 - 176	°C	Range can vary based on purity. <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
325	°F	<a href="#">[1]</a>	
436	K	<a href="#">[1]</a>	
Freezing/Melting Point	-41 to -46	°C	
-43	°F	<a href="#">[1]</a>	
231	K	<a href="#">[1]</a>	<a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Flash Point (Closed Cup)	49	°C	
120	°F	<a href="#">[4]</a>	
Flash Point (Open Cup)	131	°F	<a href="#">[1]</a>
Autoignition Temperature	345 - 396	°C	<a href="#">[16]</a>

## Density and Weight

Property	Value	Units	Notes and References
Specific Gravity at 20/20°C	0.806 - 0.815	-	[1][2][11]
Density at 20°C	0.806	kg/L	[4]
6.73	lb/gal	[2][4]	
Vapor Density	Heavier than air	-	[3]

## Solubility and Spectroscopic Data

Property	Value	Units	Notes and References
Solubility in Water at 20°C	0.04 - 0.05	% wt	[4][16]
Water in DIBK at 20°C	0.45 - 0.5	% wt	[4][16]
Refractive Index at 20°C	1.413 - 1.414	-	[12][16]
Ionization Potential	9.04	eV	[9]

## Other Key Properties

Property	Value	Units	Notes and References
Vapor Pressure at 20°C	1.3	mmHg	<a href="#">[2]</a> <a href="#">[4]</a>
0.16 - 0.22	kPa	<a href="#">[12]</a> <a href="#">[16]</a>	
Evaporation Rate (nBuAc = 1)	0.15	-	<a href="#">[2]</a> <a href="#">[4]</a>
Viscosity at 20°C	0.92 - 1.05	mPa·s	<a href="#">[2]</a> <a href="#">[12]</a> <a href="#">[16]</a>
Surface Tension at 25°C	23.2	dynes/cm	<a href="#">[2]</a>
Lower Flammability Limit (LEL)	0.8	% v/v	at 200°F <a href="#">[4]</a> <a href="#">[9]</a>
Upper Flammability Limit (UEL)	6.2 - 7.1	% v/v	at 200°F <a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[16]</a>

## Experimental Protocols

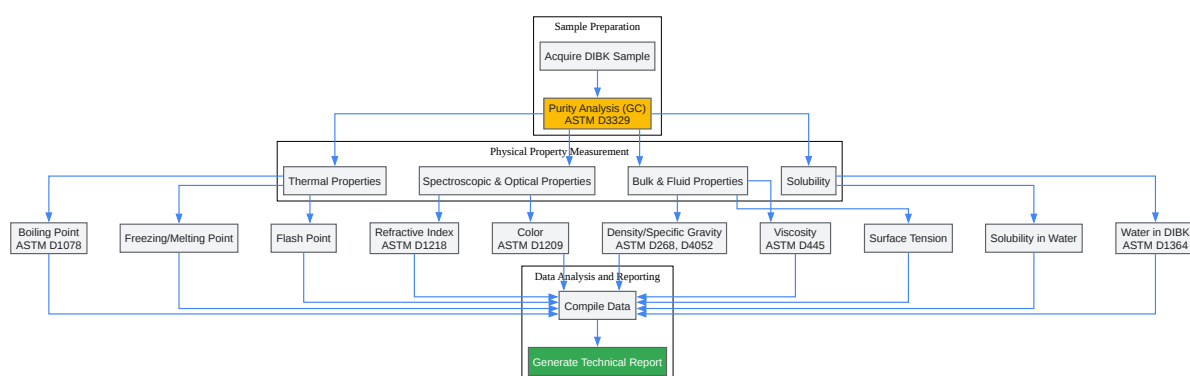
The determination of the physical properties of Diisobutyl Ketone adheres to standardized testing methods, primarily those established by ASTM International. These protocols ensure consistency and comparability of data across different laboratories and studies.

- **Distillation Range (Boiling Point):** The boiling range of DIBK is determined according to ASTM D1078. This test method covers the determination of the distillation range of volatile organic liquids. The initial boiling point (IBP) and dry point (DP) are recorded, which represent the temperatures at which the first drop of distillate falls and when the last drop of liquid evaporates from the bottom of the flask, respectively.[\[11\]](#)[\[12\]](#)
- **Specific Gravity:** The specific gravity is typically measured using ASTM D268. This standard provides procedures for sampling and testing volatile solvents and chemical intermediates for use in paint and related coatings and materials.[\[11\]](#)

- **Acidity:** The acidity of DIBK, usually expressed as acetic acid, is determined by ASTM D1613. This method involves titrating the sample with a standard alcoholic potassium hydroxide solution to a phenolphthalein endpoint.[\[11\]](#)
- **Water Content:** The water content is measured using ASTM D1364, which is a standard test method for water in volatile solvents using the Karl Fischer reagent titration.[\[11\]](#)
- **Color:** The color of DIBK is determined by ASTM D1209, which is a visual comparison of the color of the sample with platinum-cobalt standards.[\[11\]](#)
- **Purity:** The purity of DIBK and its isomers is often determined by gas chromatography, with methods such as ASTM D3329 being applicable for the analysis of purity of methyl isobutyl ketone by gas chromatography, which can be adapted for DIBK.[\[12\]](#)
- **Density:** The density of DIBK can be measured using ASTM D4052, a standard test method for density, relative density, and API gravity of liquids by digital density meter.[\[12\]](#)
- **Refractive Index:** The refractive index is determined using ASTM D1218, which is the standard test method for refractive index and refractive dispersion of hydrocarbon liquids.[\[12\]](#)
- **Viscosity:** The dynamic viscosity can be measured following ASTM D445, the standard test method for kinematic viscosity of transparent and opaque liquids.[\[12\]](#)
- **Electrical Conductivity:** The electrical conductivity can be determined by ASTM D4308, a standard test method for electrical conductivity of liquid hydrocarbons by precision meter.[\[12\]](#)

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a liquid chemical like Diisobutyl Ketone.



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Caption: Workflow for Determining DIBK Physical Properties.

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